

Didodecyl Disulfide: Application and Performance in Metalworking Fluids

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Compound of Interest

Compound Name: *Didodecyl disulfide*

Cat. No.: *B1215152*

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Introduction

Didodecyl disulfide (DDDS), a member of the dialkyl disulfide family, serves as an effective extreme pressure (EP) and anti-wear (AW) additive in metalworking fluids. Its primary function is to form a protective film on metal surfaces under high-pressure and high-temperature conditions, thereby preventing welding, reducing wear, and extending tool life. This document provides detailed application notes, experimental protocols, and performance data for **didodecyl disulfide** in metalworking fluid formulations, intended for researchers, scientists, and formulation chemists in the lubricant industry.

Application Notes

Didodecyl disulfide is primarily utilized in neat oil and soluble oil metalworking fluids for moderate to heavy-duty machining operations. As a sulfur carrier, it becomes chemically active at the tool-workpiece interface where high temperatures are generated. The disulfide bond cleaves, and the sulfur reacts with the ferrous metal surface to form a sacrificial layer of iron sulfide. This layer has a lower shear strength than the base metal, which prevents direct metal-to-metal contact and reduces friction and adhesive wear.

Key Performance Attributes:

- **Extreme Pressure Properties:** **Didodecyl disulfide** provides good extreme pressure protection, preventing the welding of metal surfaces under high loads.

- **Anti-Wear Characteristics:** It forms a protective film that minimizes wear on cutting tools and workpieces, leading to improved surface finish and dimensional accuracy.
- **Corrosion Inhibition:** Symmetrical dialkyl disulfides, like DDDS, are generally non-corrosive to copper and its alloys, which is a critical attribute in multi-metal machining operations.^[1]
- **Thermal Stability:** It exhibits good thermal stability, allowing it to be effective at the high temperatures generated during machining.

Performance Data

Quantitative performance data for **didodecyl disulfide** is essential for formulating effective metalworking fluids. The following tables summarize available data from standardized tests.

Table 1: Extreme Pressure and Anti-Wear Performance

Additive	Base Oil	Test Method	Weld Load (kgf)	Wear Scar Diameter (mm)	Coefficient of Friction
Didodecyl Disulfide (DDDS)	Paraffin/Olefin Oil	ASTM D2783	160 ^[1]	Data Not Available	Data Not Available
Unsymmetrical Dodecyl Octyl Disulfide (DDODS)	Naphthenic Base Oil	ASTM D2783 / ASTM D4172	1961 N (~200 kgf)	9 mm ² (equivalent)	Data Not Available

Note: Direct comparative data for wear scar and coefficient of friction for DDDS is not readily available in the cited literature.

Table 2: Corrosion Inhibition Performance

Additive	Test Method	Test Conditions	Result/Rating
Didodecyl Disulfide (DDDS)	ASTM D130 (Copper Strip Corrosion)	10 wt% in Naphthenic Base Oil	1a[1]
Didodecyl Disulfide (DDDS)	ASTM D665 (Rust Prevention)	Not Available	Data Not Available

Experimental Protocols

Standardized testing is crucial for evaluating the performance of lubricant additives. Below are detailed protocols for the key experiments cited.

ASTM D2783: Standard Test Method for Measurement of Extreme-Pressure Properties of Lubricating Fluids (Four-Ball Method)

Objective: This test method determines the load-carrying properties of lubricating fluids under extreme pressure conditions. Key parameters obtained are the Weld Point and the Load-Wear Index.

Apparatus: Four-Ball EP Test Machine.

Materials:

- Test lubricant containing **didodecyl disulfide**.
- Four 12.7 mm diameter steel balls (AISI E-52100 steel).

Procedure:

- Three steel balls are clamped together in a test cup.
- The test lubricant is added to the cup, completely immersing the three stationary balls.
- A fourth steel ball is placed in a chuck and brought into contact with the three stationary balls.

- The top ball is rotated at a speed of 1770 ± 60 rpm.
- A series of 10-second runs are made at successively increasing loads until welding of the four balls occurs. The load at which welding occurs is the Weld Point.

ASTM D4172: Standard Test Method for Wear Preventive Characteristics of Lubricating Fluid (Four-Ball Method)

Objective: This test evaluates the ability of a lubricant to prevent wear under specified conditions.

Apparatus: Four-Ball Wear Test Machine.

Materials:

- Test lubricant containing **didodecyl disulfide**.
- Four 12.7 mm diameter steel balls (AISI E-52100 steel).

Procedure:

- Three steel balls are clamped in the test cup, and the test lubricant is added.
- The fourth ball is brought into contact with the three stationary balls.
- A load of 40 kgf is applied.
- The top ball is rotated at 1200 rpm for 60 minutes at a temperature of 75°C.
- After the test, the wear scars on the three stationary balls are measured, and the average wear scar diameter is reported.

ASTM D130: Standard Test Method for Corrosiveness to Copper from Petroleum Products by Copper Strip Test

Objective: This test assesses the corrosiveness of a lubricant to copper.

Apparatus:

- Test tube.
- Polished copper strip (50 mm x 12.5 mm x 2 mm).
- Water bath or heating block.
- ASTM Copper Strip Corrosion Standard chart.

Procedure:

- A polished copper strip is placed in a test tube.
- The test lubricant containing **didodecyl disulfide** is added to the test tube, completely immersing the strip.
- The test tube is heated in a water bath at a specified temperature (e.g., 100°C) for a specified time (e.g., 3 hours).
- After the test, the copper strip is removed, washed, and its appearance is compared to the ASTM Copper Strip Corrosion Standard chart. The result is reported as a rating (e.g., 1a, 1b, 2a, etc.).

ASTM D665: Standard Test Method for Rust-Preventing Characteristics of Inhibited Mineral Oil in the Presence of Water

Objective: This test evaluates the ability of an oil to prevent the rusting of ferrous parts in the presence of water.

Apparatus:

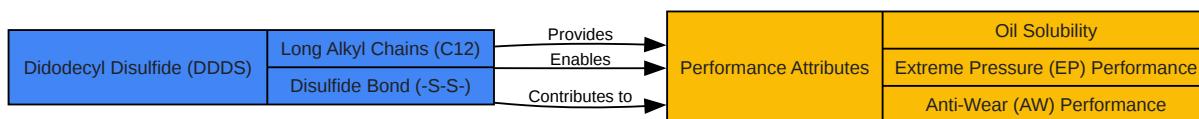
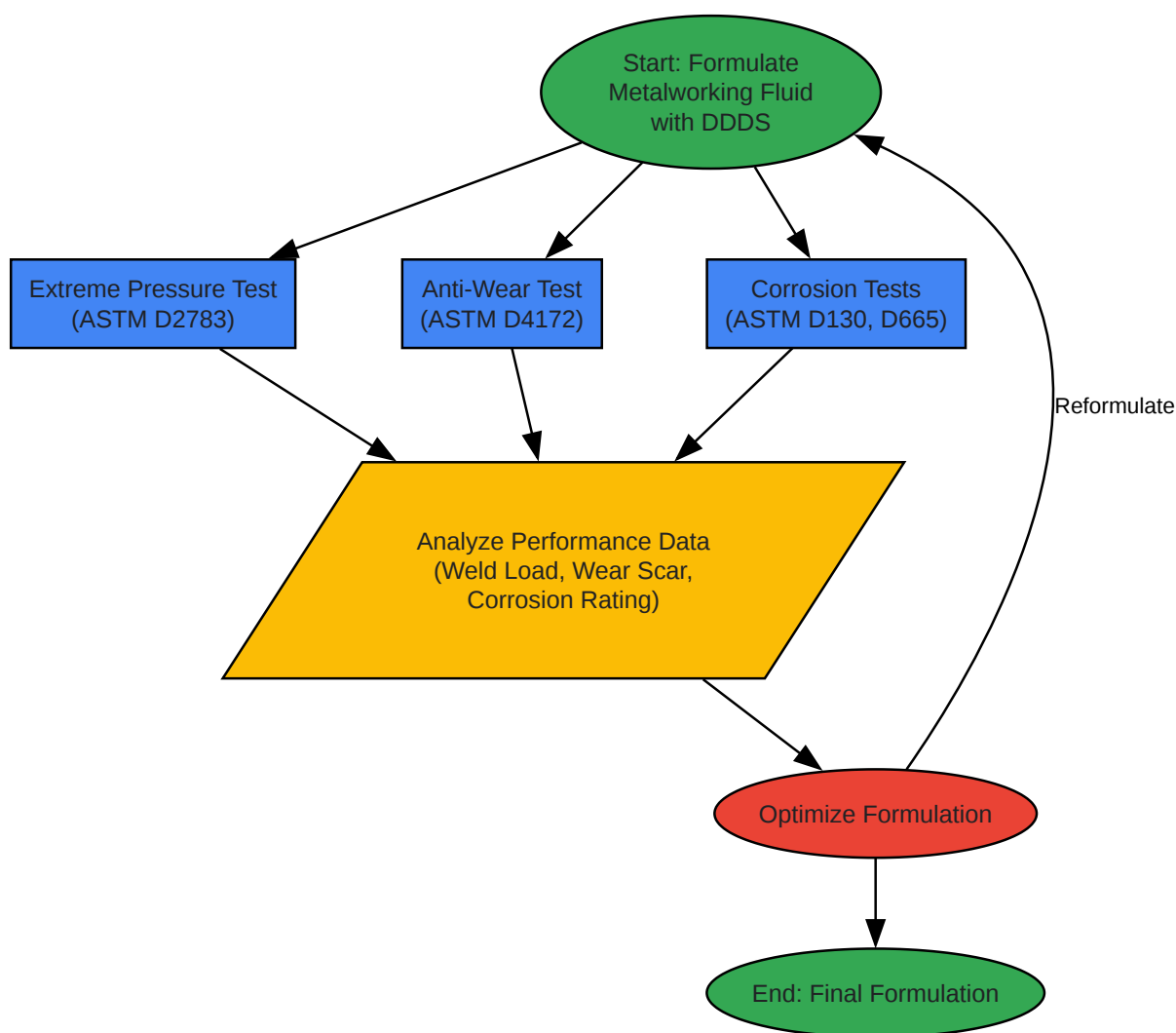
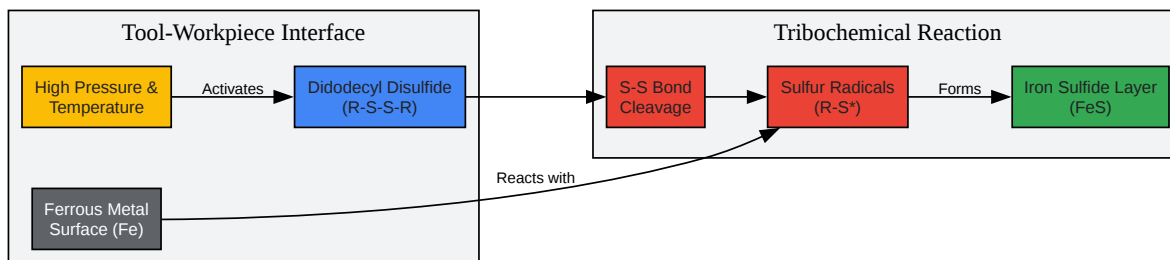
- Oil bath.
- Beaker.
- Stirring apparatus.
- Polished steel test rod.

Procedure:

- 300 ml of the test oil containing **didodecyl disulfide** is mixed with 30 ml of distilled water or synthetic seawater in a beaker.
- A polished steel test rod is completely immersed in the mixture.
- The mixture is stirred at a temperature of 60°C for 24 hours.
- After the test, the steel rod is inspected for any signs of rust. The result is typically reported as "Pass" or "Fail".

Visualizations

The following diagrams illustrate key concepts related to the application of **didodecyl disulfide** in metalworking fluids.



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References

- 1. researchgate.net [researchgate.net]
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